

Application Notes and Protocols: Tris(dimethylamino)chlorosilane in Organic Synthesis

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Compound of Interest

Compound Name: *Tris(dimethylamino)chlorosilane*

Cat. No.: B079415

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A thorough investigation into the applications of **Tris(dimethylamino)chlorosilane** in organic synthesis reveals a notable scarcity of specific examples and detailed protocols in peer-reviewed literature. While commercially available and categorized under reagents for synthetic organic chemistry, its practical use appears to be predominantly in the field of materials science, particularly for the deposition of thin films. This document summarizes the available information and provides a general context for its potential reactivity based on the principles of organosilicon chemistry.

Physicochemical Properties

Tris(dimethylamino)chlorosilane, with the chemical formula $\text{ClSi}(\text{N}(\text{CH}_3)_2)_3$, is a flammable and corrosive liquid.^{[1][2]} Its key physical and chemical properties are summarized in the table below.

Property	Value	Reference(s)
CAS Number	13307-05-6	[1]
Molecular Formula	C ₆ H ₁₈ ClN ₃ Si	
Molecular Weight	195.77 g/mol	[1]
Boiling Point	78 °C at 14 mmHg	[1]
Density	0.973 g/mL at 25 °C	[1]
Flash Point	58.9 °C (closed cup)	[1]

Application in Organic Synthesis: A General Overview

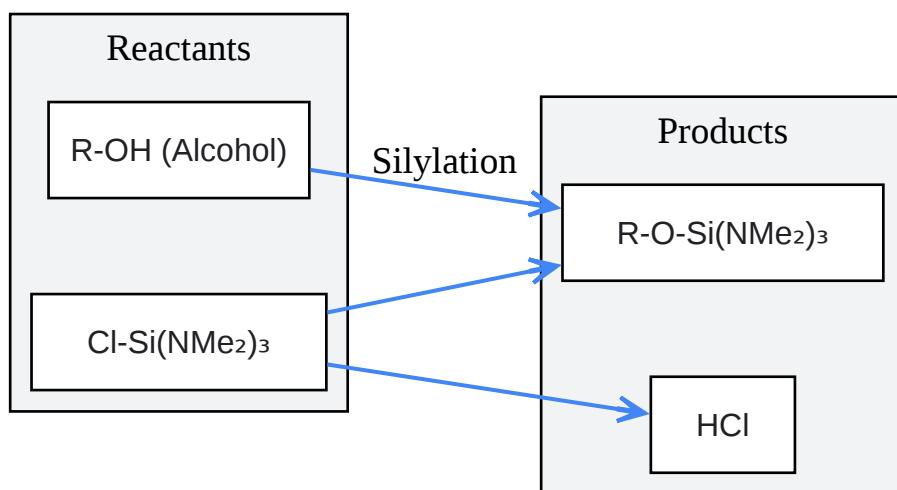
Organosilanes, particularly chlorosilanes and aminosilanes, are widely used in organic synthesis, primarily as protecting groups for various functional groups such as alcohols, amines, thiols, and carboxylic acids.[\[3\]](#) The silicon-heteroatom bond can be formed and cleaved under specific conditions, making them valuable tools in multi-step syntheses.

Based on its structure, **Tris(dimethylamino)chlorosilane** possesses a reactive Si-Cl bond. The dimethylamino groups are electron-donating, which can influence the reactivity of the silicon center. In principle, it can be used as a silylating agent.

Potential Application: Silylation of Alcohols

The most probable application of **Tris(dimethylamino)chlorosilane** in organic synthesis is the protection of alcohols to form silyl ethers. The reaction would proceed via nucleophilic attack of the alcohol's oxygen atom on the electrophilic silicon center, with the displacement of the chloride leaving group. The released HCl would likely be scavenged by the dimethylamino groups present on the silicon or by an external base.

General Reaction Scheme:



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Caption: General silylation of an alcohol.

Experimental Protocol (Hypothetical):

Due to the lack of specific literature protocols for **Tris(dimethylamino)chlorosilane**, the following is a generalized procedure for the silylation of an alcohol with a chlorosilane. This protocol is hypothetical and would require optimization and safety assessment before use.

- Preparation: To a solution of the alcohol (1.0 eq) in an anhydrous aprotic solvent (e.g., dichloromethane, tetrahydrofuran, or N,N-dimethylformamide) under an inert atmosphere (e.g., nitrogen or argon), add a suitable base (e.g., triethylamine, pyridine, or imidazole, 1.1 - 1.5 eq).
- Reaction: Slowly add **Tris(dimethylamino)chlorosilane** (1.0 - 1.2 eq) to the solution at 0 °C.
- Monitoring: Allow the reaction to warm to room temperature and stir for a designated period (typically 1-24 hours). Monitor the reaction progress by thin-layer chromatography (TLC) or gas chromatography-mass spectrometry (GC-MS).
- Work-up: Upon completion, quench the reaction with a saturated aqueous solution of sodium bicarbonate. Separate the organic layer, and extract the aqueous layer with the organic solvent.

- Purification: Combine the organic layers, dry over an anhydrous drying agent (e.g., Na_2SO_4 or MgSO_4), filter, and concentrate under reduced pressure. The crude product can be purified by column chromatography on silica gel.

Quantitative Data:

No quantitative data (e.g., reaction yields, specific conditions for different substrates) for the use of **Tris(dimethylamino)chlorosilane** in the silylation of alcohols could be found in the searched literature.

Other Potential Applications

- Formation of Silyl Enol Ethers: In principle, **Tris(dimethylamino)chlorosilane** could be used to trap enolates to form silyl enol ethers, which are versatile intermediates in C-C bond-forming reactions. However, no specific examples using this reagent have been documented.
- Lewis Acid Catalysis: While some silicon compounds can act as Lewis acids, there is no evidence in the searched literature to suggest that **Tris(dimethylamino)chlorosilane** is employed for this purpose in organic synthesis.

Conclusion

While **Tris(dimethylamino)chlorosilane** is structurally suited for applications in organic synthesis as a silylating agent, its use is not well-documented in publicly available scientific literature. Researchers and drug development professionals seeking to protect functional groups are more likely to find extensive literature support and established protocols for other common silylating agents such as tert-butyldimethylsilyl chloride (TBSCl), triisopropylsilyl chloride (TIPSCl), or trimethylsilyl chloride (TMSCl). The predominant application of **Tris(dimethylamino)chlorosilane** remains in the field of materials science for chemical vapor deposition and atomic layer deposition.

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